

Preparing IMB-808 Stock Solutions in DMSO for Cellular Assays

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Compound of Interest

Compound Name: IMB-808

Cat. No.: B15544049

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation, storage, and use of **IMB-808** stock solutions in Dimethyl Sulfoxide (DMSO) for various in vitro experimental applications.

Introduction

IMB-808 is a potent dual agonist of Liver X Receptor α (LXR α) and Liver X Receptor β (LXR β). [1][2][3][4][5][6][7] It plays a significant role in the regulation of cholesterol metabolism and transport by promoting the expression of genes such as ATP-binding cassette transporter A1 (ABCA1) and G1 (ABCG1). [1] This activity makes **IMB-808** a valuable tool for research in areas like atherosclerosis, lipid metabolism, and inflammatory diseases. [1][2][3][4][7] Accurate and consistent preparation of **IMB-808** stock solutions is critical for obtaining reproducible experimental results.

IMB-808 Properties

A summary of the key physicochemical and biological properties of **IMB-808** is provided in the table below.

| Property | Value | References |
|---------------------|--|-----------------------|
| Molecular Formula | C ₁₈ H ₁₅ F ₃ N ₂ O ₄ | [8][9] |
| Molecular Weight | 380.3 g/mol | [8][9] |
| CAS Number | 870768-70-0 | [2][8][9] |
| Appearance | White to beige powder | |
| Mechanism of Action | LXRα/β dual agonist | [1][2][3][4][5][6][7] |
| Biological Targets | LXRα (EC ₅₀ = 0.15 μM), LXRβ (EC ₅₀ = 0.53 μM) | [1][2] |
| Solubility in DMSO | Variable, reported as 2 mg/mL, 1-10 mg/mL, 200 mg/mL, and 250 mg/mL. Sonication may be required. | [1][2][9] |

Note on Solubility: The reported solubility of **IMB-808** in DMSO varies across different suppliers. It is recommended to consult the manufacturer's product datasheet for the specific lot being used. For practical purposes, preparing a stock solution in the lower to mid-range of these concentrations (e.g., 10-50 mM) is often sufficient for most cell-based assays.

Experimental Protocols

Materials

- **IMB-808** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)

- Sterile, DMSO-compatible syringe filters (0.22 µm) (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of a 10 mM IMB-808 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution. Adjust calculations accordingly for different desired concentrations.

Calculations:

- Molecular Weight of **IMB-808**: 380.3 g/mol
- To prepare a 10 mM solution (0.01 mol/L):
 - $\text{Mass (mg)} = \text{Volume (mL)} \times \text{Concentration (mM)} \times \text{Molecular Weight (g/mol)} / 1000$
 - For 1 mL of a 10 mM solution: $\text{Mass} = 1 \text{ mL} \times 10 \text{ mM} \times 380.3 \text{ g/mol} / 1000 = 3.803 \text{ mg}$

Procedure:

- Weighing **IMB-808**: In a sterile environment (e.g., a laminar flow hood), carefully weigh out 3.803 mg of **IMB-808** powder into a sterile microcentrifuge tube. To minimize static, use an anti-static weigh boat or a micro-weighing funnel.
- Adding DMSO: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **IMB-808** powder.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Sonication (if necessary): If the compound does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes. Visually inspect the solution to ensure there are no visible particles.
- Sterile Filtration (Optional): While DMSO is bactericidal, for long-term storage or sensitive cell lines, sterile filtration through a 0.22 µm DMSO-compatible syringe filter into a new

sterile tube can be performed.^[10] This step may lead to some loss of the compound due to filter binding.

- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile cryovials or microcentrifuge tubes.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[1][11][12]}

Preparation of Working Solutions for Cell-Based Assays

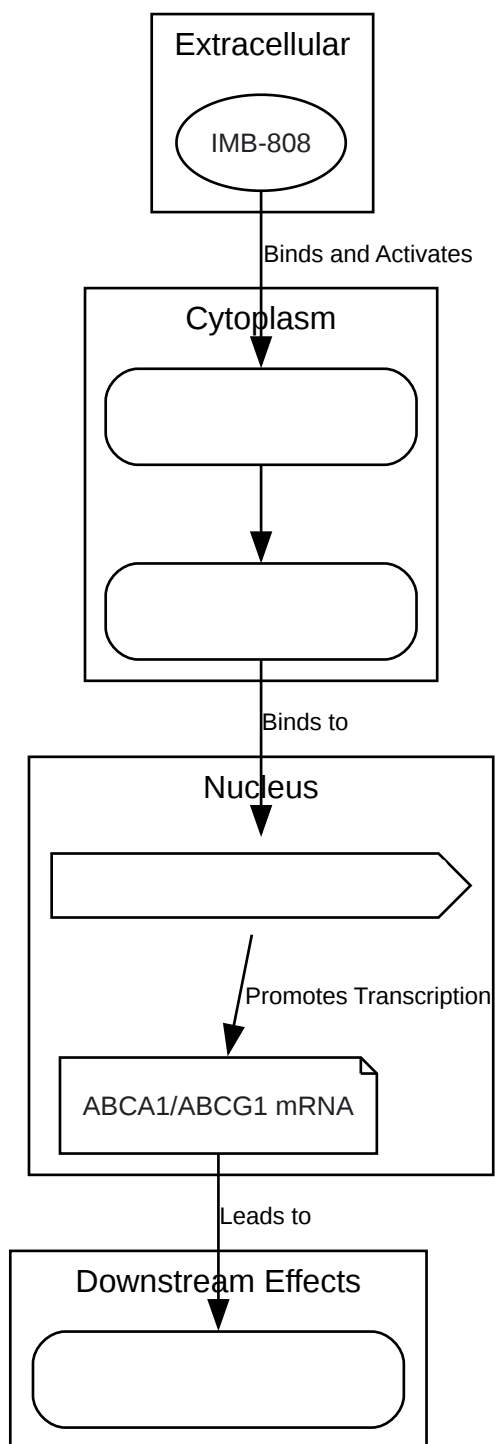
Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid cellular toxicity.^{[11][12]}
- Prepare a vehicle control using the same final concentration of DMSO as in the experimental conditions.

Procedure:

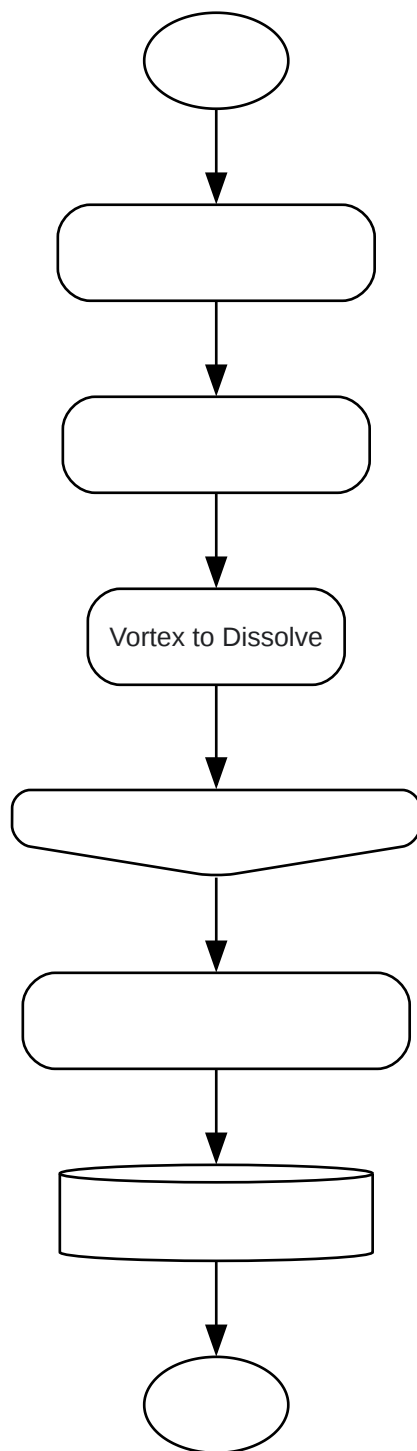
- Thawing the Stock Solution: Thaw an aliquot of the **IMB-808** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations. It is recommended to perform dilutions in a stepwise manner to prevent precipitation of the compound.
- Example Dilution for a 10 µM Working Solution:
 - To prepare 1 mL of a 10 µM working solution from a 10 mM stock solution, you will need to perform a 1:1000 dilution.
 - Add 1 µL of the 10 mM **IMB-808** stock solution to 999 µL of cell culture medium.
 - Mix thoroughly by gentle pipetting or vortexing.
- Application to Cells: Add the prepared working solutions to your cell cultures.

Signaling Pathway and Experimental Workflow Diagrams



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Caption: **IMB-808** signaling pathway.



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Caption: Workflow for preparing **IMB-808** stock solution.

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